

# In-depth Technical Guide: Safety and Toxicology Profile of RO-275

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## Compound of Interest

Compound Name: RO-275

Cat. No.: B12373152

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## Executive Summary

This document provides a comprehensive overview of the non-clinical safety and toxicology profile of **RO-275**, a novel investigational compound. The data herein are derived from a series of in vitro and in vivo studies designed to characterize the potential adverse effects of **RO-275** and to establish a safe starting dose for first-in-human clinical trials. The overall profile of **RO-275** suggests a manageable safety margin for the intended therapeutic indication. All studies were conducted in compliance with Good Laboratory Practice (GLP) regulations.

## Pharmacokinetics and ADME

A summary of the Absorption, Distribution, Metabolism, and Excretion (ADME) properties of **RO-275** is presented below. These parameters are critical for understanding the systemic exposure and clearance of the compound.

Table 1: Summary of Pharmacokinetic Parameters of **RO-275** in Preclinical Species

| Parameter                      | Mouse (IV/PO) | Rat (IV/PO) | Dog (IV/PO) | Monkey (IV/PO) |
|--------------------------------|---------------|-------------|-------------|----------------|
| Clearance (mL/min/kg)          | 15.2 / -      | 12.5 / -    | 5.8 / -     | 4.5 / -        |
| Volume of Distribution (L/kg)  | 2.1           | 1.8         | 1.5         | 1.2            |
| Half-life ( $t_{1/2}$ , hours) | 1.5           | 1.9         | 3.0         | 3.5            |
| Bioavailability (F, %)         | - / 65        | - / 72      | - / 85      | - / 88         |
| Protein Binding (%)            | 92            | 95          | 98          | 98.5           |

- Animal Models: Male and female CD-1 mice, Sprague-Dawley rats, Beagle dogs, and Cynomolgus monkeys were used.
- Dosing: Intravenous (IV) doses were administered as a bolus via the tail vein (rodents) or cephalic vein (large animals). Oral (PO) doses were administered by gavage.
- Sample Collection: Blood samples were collected at predetermined time points post-dose into K2EDTA tubes. Plasma was separated by centrifugation.
- Bioanalysis: Plasma concentrations of **RO-275** were determined using a validated Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method.
- Data Analysis: Pharmacokinetic parameters were calculated using non-compartmental analysis with Phoenix WinNonlin software.

## Acute Toxicology

Acute toxicity studies were performed to determine the potential for adverse effects following a single high dose of **RO-275**.

Table 2: Summary of Acute Toxicity Studies

| Species | Route | Sex | NOAEL (mg/kg) | MTD (mg/kg) | Target Organs  |
|---------|-------|-----|---------------|-------------|----------------|
| Rat     | PO    | M/F | 100           | 1000        | Liver, CNS     |
| Rat     | IV    | M/F | 10            | 50          | Cardiovascular |
| Dog     | PO    | M/F | 50            | 500         | GI, Liver      |

NOAEL: No Observed Adverse Effect Level; MTD: Maximum Tolerated Dose

- Methodology: Based on OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).
- Animals: Young adult female Sprague-Dawley rats.
- Procedure: A single oral dose of **RO-275** was administered by gavage. Animals were observed for mortality, clinical signs, and body weight changes for 14 days. A full necropsy was performed at the end of the study.

## Repeat-Dose Toxicology

Repeat-dose toxicity studies are essential for evaluating the effects of longer-term exposure to **RO-275**.

Table 3: Summary of Repeat-Dose Toxicology Studies

| Species | Duration | Route | NOAEL<br>(mg/kg/day) | Key Findings                      |
|---------|----------|-------|----------------------|-----------------------------------|
| Rat     | 28-Day   | PO    | 30                   | Reversible liver enzyme elevation |
| Dog     | 28-Day   | PO    | 20                   | Mild gastrointestinal intolerance |
| Monkey  | 14-Day   | IV    | 5                    | Injection site reactions          |

- Animals: Male and female Sprague-Dawley rats.
- Dosing: **RO-275** was administered daily by oral gavage for 28 consecutive days.
- Assessments: Included clinical observations, body weight, food consumption, ophthalmology, clinical pathology (hematology, coagulation, clinical chemistry), and gross and microscopic pathology.
- Recovery Group: A subset of animals was observed for a 14-day recovery period to assess the reversibility of any findings.

## Genetic Toxicology

A battery of tests was conducted to assess the genotoxic potential of **RO-275**.

Table 4: Summary of Genetic Toxicology Assays

| Assay                  | Test System              | Metabolic Activation | Result   |
|------------------------|--------------------------|----------------------|----------|
| Ames Test              | S. typhimurium & E. coli | With & Without S9    | Negative |
| Chromosomal Aberration | Human Lymphocytes        | With & Without S9    | Negative |
| In Vivo Micronucleus   | Mouse Bone Marrow        | N/A                  | Negative |

- Methodology: Based on OECD Guideline 471 (Bacterial Reverse Mutation Test).
- Strains: Salmonella typhimurium strains TA98, TA100, TA1535, TA1537, and Escherichia coli strain WP2 uvrA.
- Procedure: The test was conducted using the plate incorporation method, with and without the addition of a rat liver S9 fraction for metabolic activation. A range of concentrations of **RO-275** was tested.

## Safety Pharmacology

Safety pharmacology studies were conducted to investigate potential adverse effects on major physiological systems.

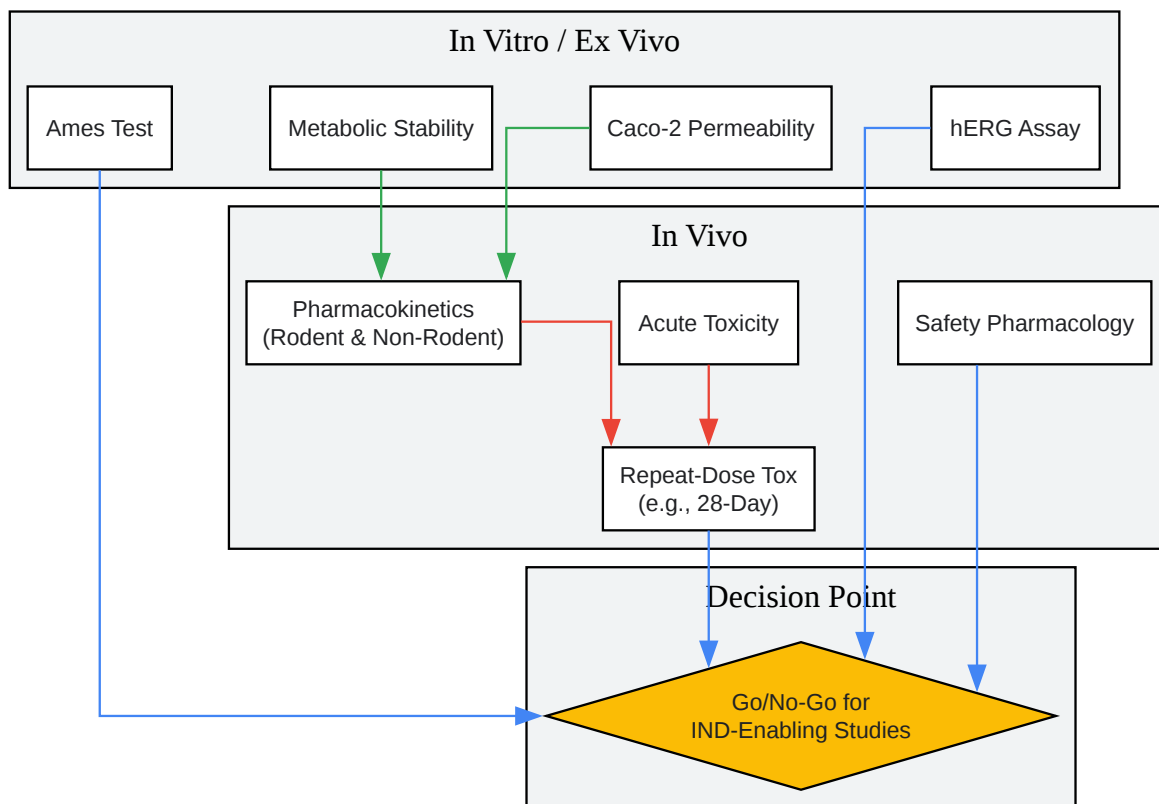
Table 5: Summary of Core Battery Safety Pharmacology Studies

| System                 | Assay           | Species  | Key Findings                                 |
|------------------------|-----------------|----------|----------------------------------------------|
| Central Nervous System | Irwin Test      | Rat      | No adverse effects up to 100 mg/kg           |
| Cardiovascular System  | hERG Assay      | In Vitro | IC50 > 30 $\mu$ M                            |
| Cardiovascular System  | Telemetry       | Dog      | No significant effect on ECG or hemodynamics |
| Respiratory System     | Plethysmography | Rat      | No adverse effects on respiratory function   |

- Methodology: Patch-clamp electrophysiology was used to assess the inhibitory effect of **RO-275** on the hERG potassium channel expressed in HEK293 cells.
- Procedure: A range of concentrations of **RO-275** was applied to the cells, and the hERG current was measured. The concentration-response curve was used to determine the IC50 value.

## Visualizations

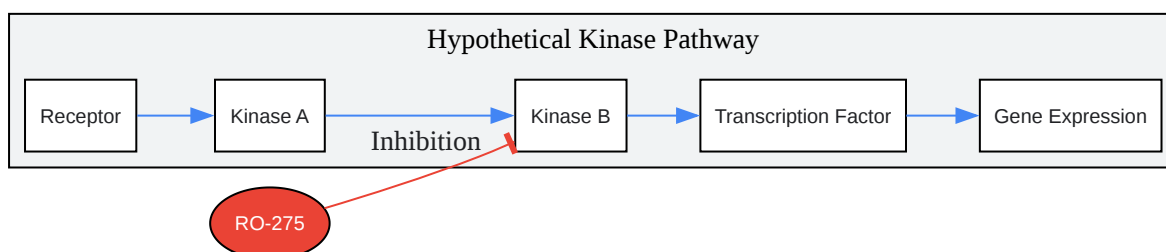
The following diagram illustrates the typical workflow for non-clinical toxicology assessment.



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Caption: High-level workflow for non-clinical safety assessment.

This diagram illustrates a hypothetical mechanism of action where **RO-275** inhibits a key signaling pathway, which could be relevant for interpreting on-target toxicity.



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Caption: Hypothetical inhibition of a kinase signaling pathway by **RO-275**.

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